

Tetrahydrofurfuryl Salicylate: Application Notes and Protocols for Advanced Topical Drug Delivery

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Compound of Interest

Compound Name: Tetrahydrofurfuryl salicylate

Cat. No.: B1683135

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These application notes provide a comprehensive overview of **Tetrahydrofurfuryl salicylate** (THFS) for use in topical drug delivery systems. This document details the physicochemical properties of THFS, its proposed mechanism as a penetration enhancer, and protocols for formulation, in vitro evaluation, and characterization of its effects on the skin barrier.

Introduction to Tetrahydrofurfuryl Salicylate (THFS)

Tetrahydrofurfuryl salicylate (THFS) is an ester of salicylic acid and tetrahydrofurfuryl alcohol. Its chemical structure combines the keratolytic and anti-inflammatory properties of salicylates with the solvent characteristics of a tetrahydrofurfuryl group. This unique combination makes THFS a promising candidate for use as a penetration enhancer in topical and transdermal drug delivery systems, facilitating the passage of active pharmaceutical ingredients (APIs) through the stratum corneum, the primary barrier of the skin.^[1]

Chemical Properties of **Tetrahydrofurfuryl Salicylate**:

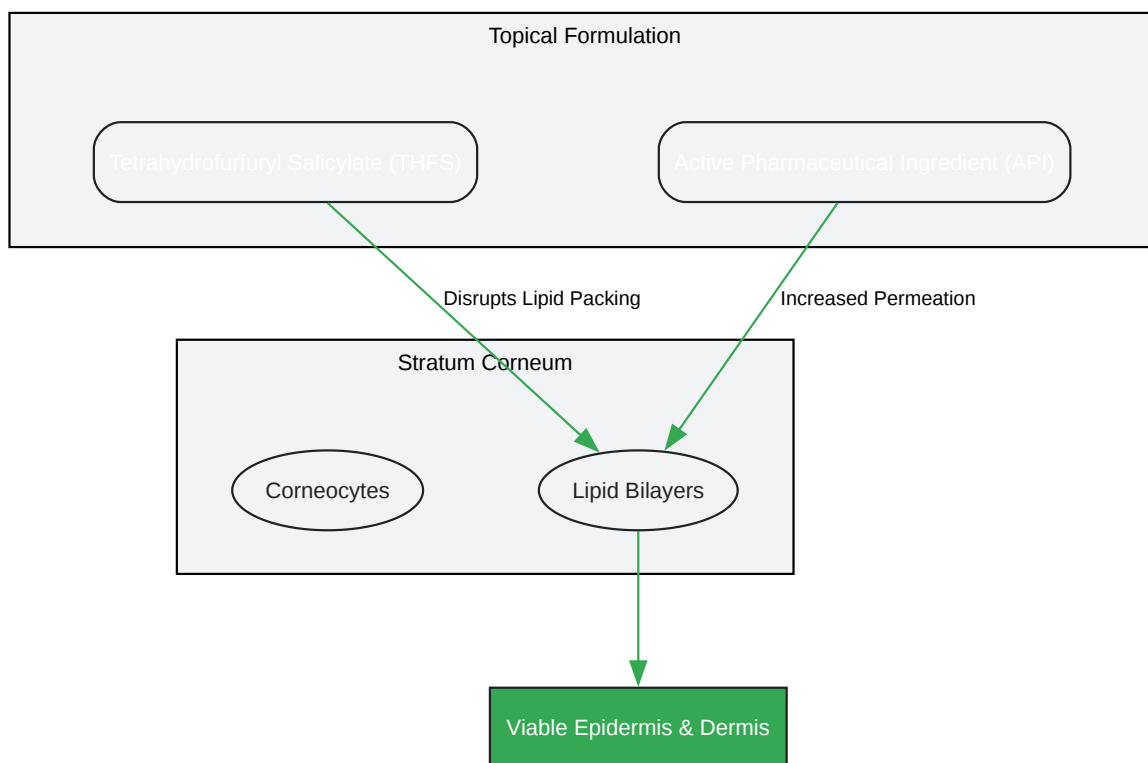
Property	Value	Reference
Chemical Formula	C ₁₂ H ₁₄ O ₄	[2]
Molecular Weight	222.24 g/mol	[2]
Appearance	Colorless to pale yellow liquid	
Solubility	Lipophilic	
CAS Number	2217-35-8	[2]

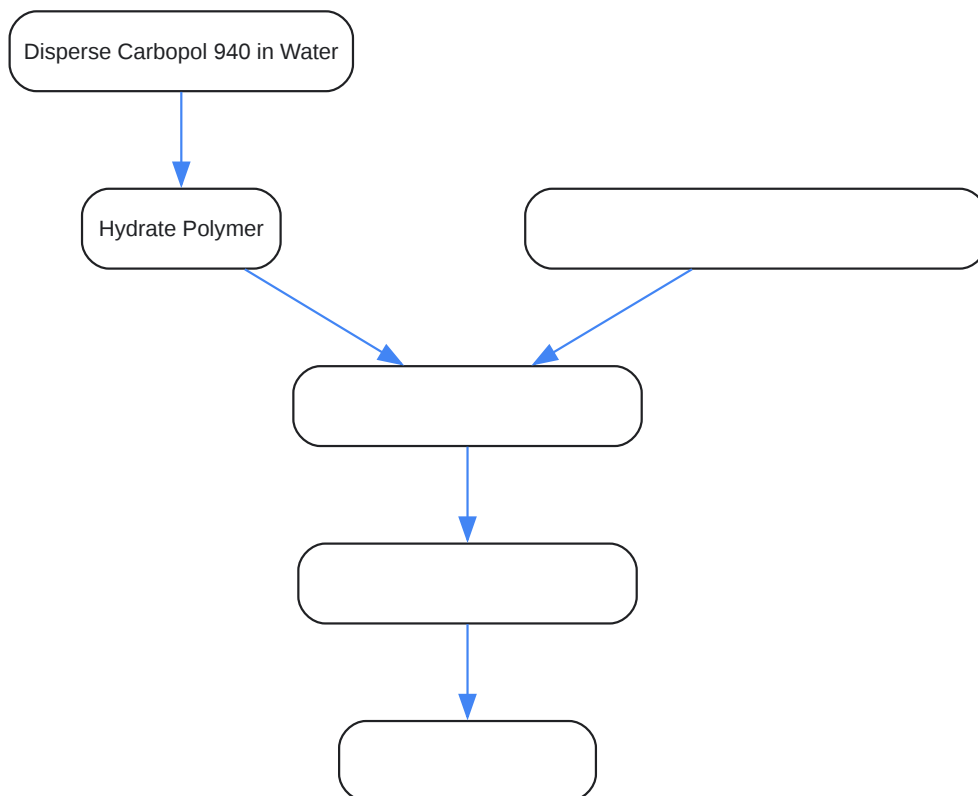
Proposed Mechanism of Action as a Penetration Enhancer

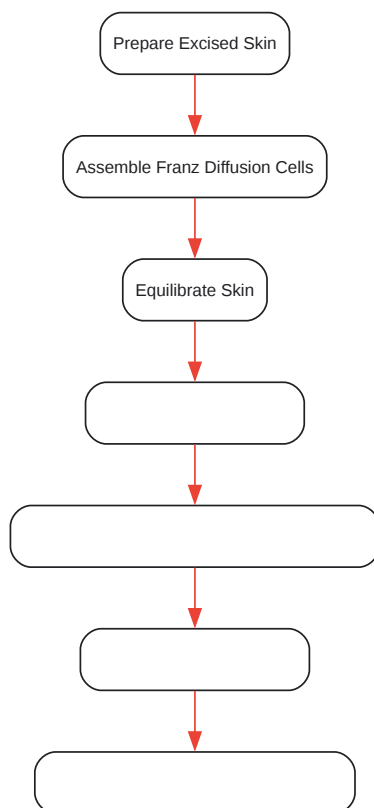
While specific mechanistic studies on **Tetrahydrofurfuryl salicylate** are limited in the reviewed literature, the mechanism of action for salicylate esters as penetration enhancers is generally attributed to their ability to disrupt the highly ordered lipid structure of the stratum corneum.[3] It is hypothesized that THFS enhances drug penetration through one or more of the following mechanisms:

- **Disruption of Intercellular Lipids:** THFS may partition into the lipid bilayers of the stratum corneum, increasing their fluidity and creating defects. This disruption of the lipid matrix is thought to decrease the diffusional resistance for co-administered drugs.[4]
- **Interaction with Keratin:** The salicylate moiety may interact with intracellular keratin, leading to a loosening of the corneocyte structure.
- **Increased Drug Solubility:** THFS can act as a solvent for certain APIs, increasing their thermodynamic activity and partitioning from the formulation into the skin.

The following diagram illustrates a proposed pathway for THFS-mediated penetration enhancement.







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